

Application Note: Mass Spectrometry Analysis of 4-Propylnonane

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Compound of Interest

Compound Name: 4-Propylnonane

CAS No.: 6165-37-3

Cat. No.: B13802712

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Abstract

This application note provides a detailed protocol for the analysis of **4-propylnonane** using Gas Chromatography-Mass Spectrometry (GC-MS). **4-Propylnonane** is a branched-chain alkane, and its analysis is relevant in fields such as geochemistry, environmental analysis, and the characterization of petroleum products. This document outlines the expected fragmentation patterns under electron ionization (EI) and provides a comprehensive methodology for its identification and quantification.

Introduction

4-Propylnonane (C₁₂H₂₆) is a saturated hydrocarbon with a molecular weight of 170.34 g/mol. [1][2] Mass spectrometry, particularly when coupled with gas chromatography, is a powerful technique for the structural elucidation of such branched alkanes. Under electron ionization, alkanes undergo characteristic fragmentation, primarily involving the cleavage of C-C bonds. [3] [4] For branched alkanes like **4-propylnonane**, fragmentation is favored at the point of branching due to the formation of more stable secondary and tertiary carbocations. [5][6] The molecular ion peak for branched alkanes is often of low abundance or even absent. [5][6] This

note details the predicted mass spectrum of **4-propylnonane** and provides a standard operating procedure for its analysis.

Predicted Mass Spectrometry Data

The mass spectrum of **4-propylnonane** is predicted based on the established principles of electron ionization mass spectrometry for branched alkanes. The primary fragmentation occurs at the C4 position, leading to the loss of alkyl radicals. The molecular ion ($[M]^{\bullet+}$) is expected at an m/z of 170, though its intensity may be low.

Table 1: Predicted Mass Spectrometry Fragmentation Data for **4-Propylnonane**

| m/z | Predicted Ion Structure | Fragmentation Pathway | Relative Abundance |
|-------|-----------------------------|--|--------------------|
| 170 | $[C_{12}H_{26}]^{\bullet+}$ | Molecular Ion | Low to Absent |
| 127 | $[C_9H_{19}]^+$ | Loss of propyl radical ($\bullet C_3H_7$) | High |
| 99 | $[C_7H_{15}]^+$ | Loss of pentyl radical ($\bullet C_5H_{11}$) | High |
| 85 | $[C_6H_{13}]^+$ | Cleavage of the pentyl group | Moderate |
| 71 | $[C_5H_{11}]^+$ | Propyl and Ethyl fragments from chain | Moderate to High |
| 57 | $[C_4H_9]^+$ | Butyl fragment from chain | High |
| 43 | $[C_3H_7]^+$ | Propyl fragment from chain | High |
| 29 | $[C_2H_5]^+$ | Ethyl fragment from chain | Moderate |

Experimental Protocol

This protocol outlines a standard method for the analysis of **4-propylnonane** using GC-MS with electron ionization.

1. Sample Preparation

- Solvent Selection: Use a high-purity, volatile solvent such as hexane or dichloromethane.
- Concentration: Prepare a stock solution of **4-propylnonane** at a concentration of 1 mg/mL. Perform serial dilutions to achieve a final concentration suitable for GC-MS analysis, typically in the range of 1-10 µg/mL.
- Procedure:
 - Accurately weigh approximately 1 mg of **4-propylnonane**.
 - Dissolve the sample in 1 mL of the chosen solvent in a clean glass vial.
 - Vortex the solution to ensure it is thoroughly mixed.
 - Transfer an aliquot of the solution to a 2 mL autosampler vial.

2. GC-MS Instrumentation and Parameters

- Gas Chromatograph (GC): A standard GC system equipped with a split/splitless injector.
- Mass Spectrometer (MS): A single quadrupole or ion trap mass spectrometer with an electron ionization (EI) source.
- GC Column: A non-polar capillary column, such as a 30 m x 0.25 mm ID x 0.25 µm film thickness column with a 5% phenyl-methylpolysiloxane stationary phase, is recommended for the separation of alkanes.

Table 2: GC-MS Method Parameters

| Parameter | Value |
|------------------------|--------------------------|
| GC Parameters | |
| Injector Type | Split/Splitless |
| Injector Temperature | 250°C |
| Split Ratio | 50:1 |
| Carrier Gas | Helium |
| Flow Rate | 1.0 mL/min |
| Oven Program | |
| - Initial Temperature | 50°C, hold for 2 min |
| - Ramp Rate | 10°C/min |
| - Final Temperature | 250°C, hold for 5 min |
| MS Parameters | |
| Ionization Mode | Electron Ionization (EI) |
| Electron Energy | 70 eV |
| Ion Source Temperature | 230°C |
| Quadrupole Temperature | 150°C |
| Mass Range | m/z 35-350 |
| Scan Speed | 1000 amu/s |

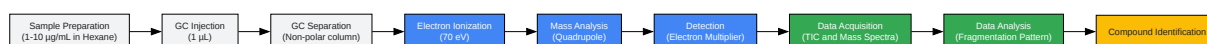
3. Data Acquisition and Analysis

- Inject the prepared sample into the GC-MS system.
- Acquire the total ion chromatogram (TIC) to determine the retention time of **4-propylnonane**.
- Obtain the mass spectrum of the corresponding chromatographic peak.

- Analyze the mass spectrum by identifying the molecular ion (if present) and the characteristic fragment ions as detailed in Table 1.
- Compare the acquired spectrum with a reference library (e.g., NIST) for confirmation, if available.

Logical Workflow

The following diagram illustrates the logical workflow for the mass spectrometry analysis of **4-propylnonane**.

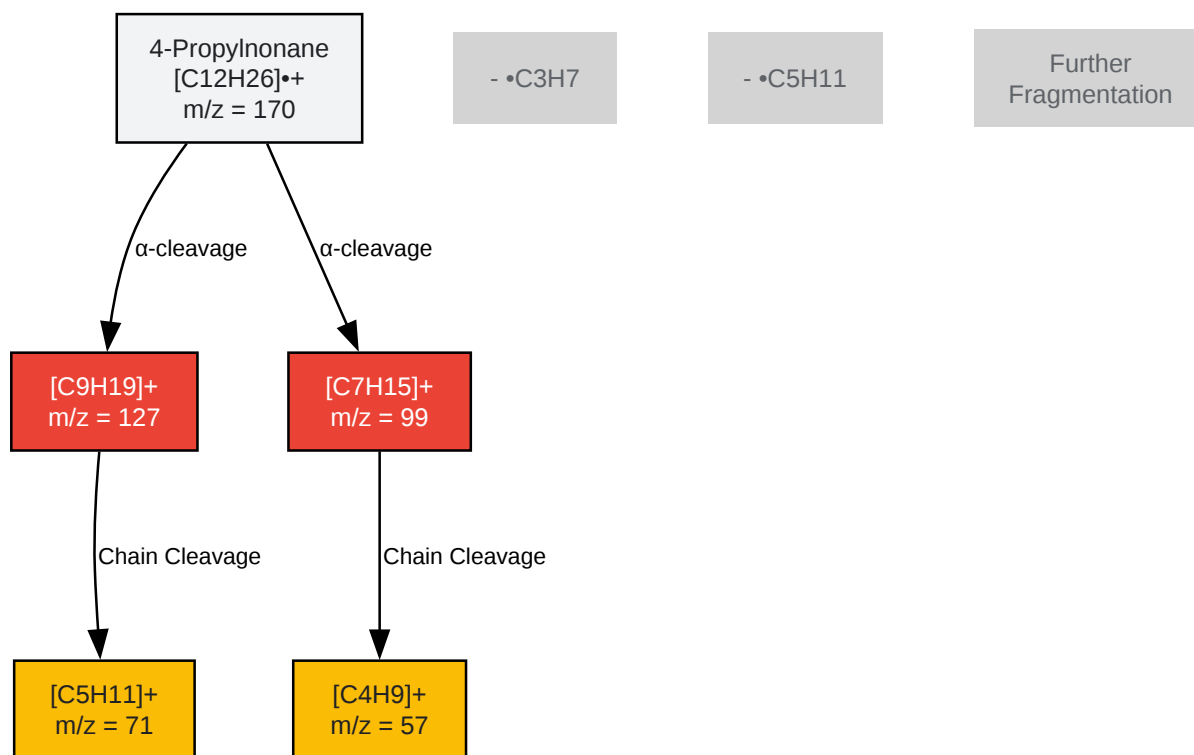


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Caption: GC-MS workflow for **4-propylnonane** analysis.

Signaling Pathway Diagram

In the context of this application, a signaling pathway is not directly applicable. Instead, a fragmentation pathway diagram is more appropriate to visualize the molecular breakdown of **4-propylnonane** in the mass spectrometer.



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Caption: Fragmentation of **4-Propylnonane** in EI-MS.

Conclusion

This application note provides a framework for the successful mass spectrometric analysis of **4-propylnonane**. The predicted fragmentation pattern and the detailed GC-MS protocol will aid researchers in the identification and characterization of this and similar branched alkanes. The provided workflow diagrams offer a clear visual representation of the analytical process and the underlying fragmentation chemistry.

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